

What are the physical and chemical properties of Benzyl-PEG2-ethanol?

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Compound of Interest

Compound Name: Benzyl-PEG2-ethanol

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Benzyl-PEG2-ethanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Benzyl-PEG2-ethanol**, a valuable bifunctional molecule increasingly utilized in bioconjugation, drug delivery, and materials science. This document details its characteristics, experimental protocols for its analysis, and its chemical behavior to support its application in research and development.

Core Physical and Chemical Properties

Benzyl-PEG2-ethanol, also known as 2-[2-(Benzyloxy)ethoxy]ethanol, is a colorless to light yellow liquid.^[1] It possesses a benzyl-protected ether and a terminal primary alcohol, making it a useful building block in PEGylation and linker technologies.^[1] The hydrophilic polyethylene glycol (PEG) linker enhances the water solubility of molecules it is conjugated to.^[1]

Structural Information

- Chemical Name: 2-[2-(Benzyloxy)ethoxy]ethan-1-ol^[2]
- Synonyms: Benzyl-PEG2-alcohol, Di(ethylene glycol) benzyl ether^[1]
- CAS Number: 2050-25-1

- Molecular Formula: $C_{11}H_{16}O_3$
- Molecular Weight: 196.24 g/mol

Quantitative Physical and Chemical Data

The following table summarizes the key quantitative properties of **Benzyl-PEG2-ethanol**.

Property	Value	Reference
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	80-110 °C at 0.5 mm Hg	
Density	1.094 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.51	
Flash Point	>230 °F (>110 °C)	
Water Solubility	Soluble	
pKa	14.36 ± 0.10 (Predicted)	
Vapor Pressure	0.000245 mmHg at 25°C	

Experimental Protocols

Detailed experimental protocols for the characterization of **Benzyl-PEG2-ethanol** are crucial for ensuring its purity and identity.

Synthesis of 2-[2-(phenylmethoxy)ethoxy]ethanol

A general method for the synthesis of **Benzyl-PEG2-ethanol** involves the reaction of benzyl chloride with diethylene glycol.

Materials:

- Diethylene glycol

- Potassium hydroxide (KOH)
- Dioxane
- Benzyl chloride
- Tetrabutylammonium bromide
- Chloroform (CHCl₃)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- A solution of diethylene glycol (75-125 mmol) containing KOH (1.6 g, 27.5 mmol) is prepared.
- In a separate reaction flask, add dioxane (15 mL), benzyl chloride (25 mmol), and tetrabutylammonium bromide (0.4 g, 1.2 mmol).
- The mixture from step 2 is added to the solution from step 1.
- The reaction system is heated to 100-105 °C and stirred continuously for 5-10 hours.
- Upon completion, the reaction mixture is diluted with CHCl₃ (15 mL) and water (10 mL).
- The organic layer is separated, washed with water (3 x 20 mL), and dried over anhydrous Na₂SO₄.
- The organic phase is concentrated under reduced pressure, and the residue is purified by distillation through a Vigreux column to yield the final product.

Purity Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is employed to confirm the chemical structure and assess the purity of **Benzyl-PEG2-ethanol**.

Objective: To verify the structural integrity and purity of the synthesized compound.

Sample Preparation:

- Dissolve 5-10 mg of the **Benzyl-PEG2-ethanol** sample in a suitable deuterated solvent, such as chloroform-d (CDCl_3).
- Transfer the solution to an NMR tube.

Instrumentation: A 400 MHz or higher field NMR spectrometer.

Data Acquisition: Acquire a ^1H NMR spectrum.

Expected ^1H NMR Data: The resulting spectrum should be consistent with the structure of 2-[2-(phenylmethoxy)ethoxy]ethanol.

Chemical Properties and Reactivity

The chemical behavior of **Benzyl-PEG2-ethanol** is primarily dictated by its terminal primary alcohol and the benzyl ether group. The primary alcohol can undergo various reactions, such as oxidation to an aldehyde or carboxylic acid, and esterification. The benzyl ether serves as a protecting group for the hydroxyl function, which can be removed under specific conditions, such as hydrogenolysis, to reveal a free hydroxyl group. This dual functionality makes it a versatile linker in constructing more complex molecules.

The hydrophilic PEG portion of the molecule enhances its solubility in aqueous media, a desirable characteristic for biological applications.

Safety and Handling

Benzyl-PEG2-ethanol is classified with the GHS07 pictogram, indicating it can cause skin and serious eye irritation, and may cause respiratory irritation.

Hazard Statements:

- H315: Causes skin irritation
- H319: Causes serious eye irritation

- H335: May cause respiratory irritation

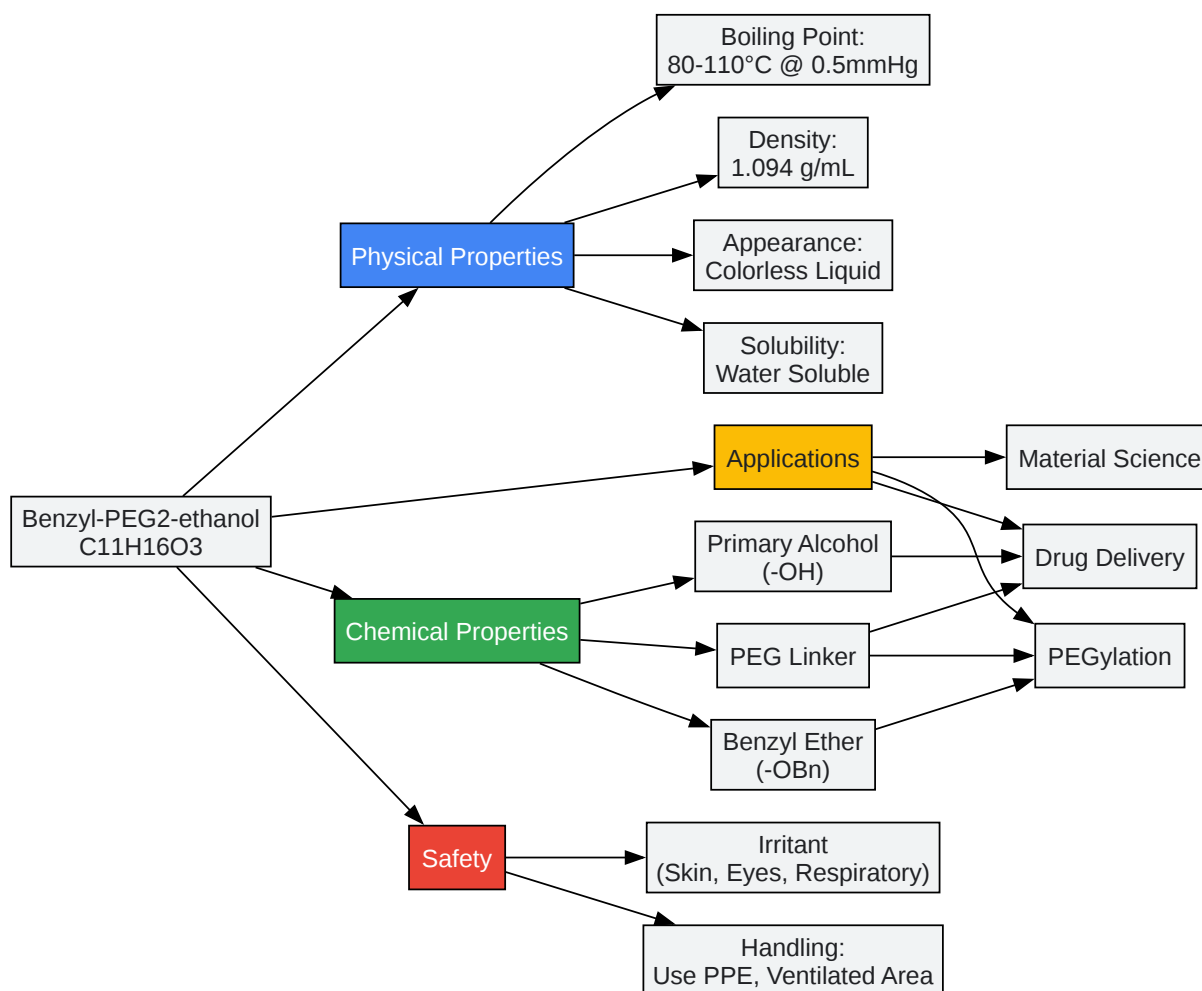
Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray
- P280: Wear protective gloves/protective clothing/eye protection/face protection

It is recommended to handle **Benzyl-PEG2-ethanol** in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and safety goggles. Store in a tightly sealed container in a dry, room-temperature environment.

Visualizations

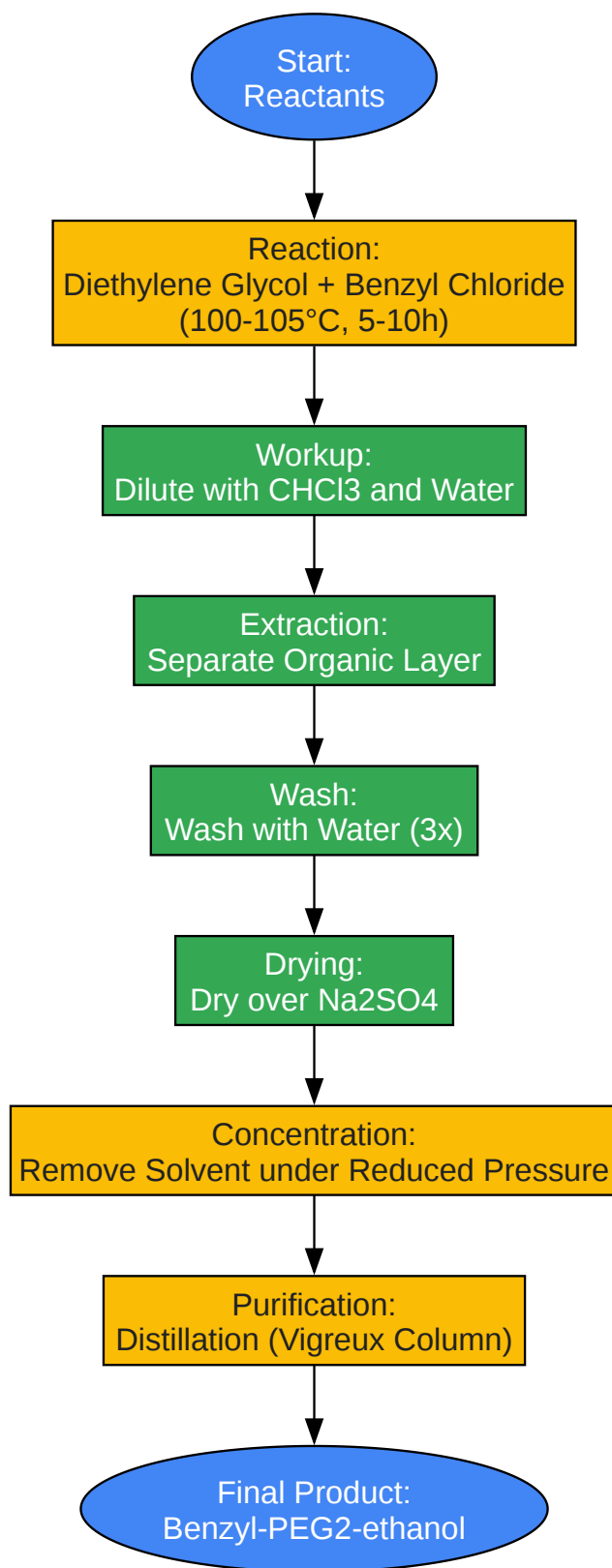
Logical Relationship of Benzyl-PEG2-ethanol Properties



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Caption: Overview of **Benzyl-PEG2-ethanol** properties and applications.

Experimental Workflow for Synthesis and Purification



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Caption: Synthesis and purification workflow for **Benzyl-PEG2-ethanol**.

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References

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- 2. 2-[2-(Benzyloxy)ethoxy]ethan-1-ol | C₁₁H₁₆O₃ | CID 229722 - PubChem [pubchem.ncbi.nlm.nih.gov]
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